

Synthesis of Substituted Cyclohexenes from 1-Bromo-1-cyclohexene: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Bromo-1-cyclohexene

Cat. No.: B1297817

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This document provides detailed application notes and experimental protocols for the synthesis of a variety of substituted cyclohexenes utilizing **1-bromo-1-cyclohexene** as a versatile starting material. The methodologies outlined herein are centered on robust and widely applicable palladium-catalyzed cross-coupling reactions, lithium-halogen exchange, and pericyclic reactions, enabling the introduction of a diverse range of functional groups onto the cyclohexene scaffold. These transformations are of significant interest in medicinal chemistry and materials science for the construction of complex molecular architectures.

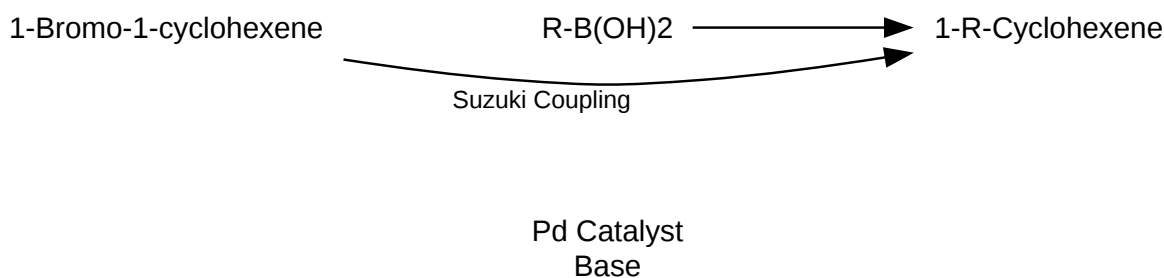
Palladium-Catalyzed Cross-Coupling Reactions

Palladium-catalyzed cross-coupling reactions are powerful tools for the formation of carbon-carbon and carbon-heteroatom bonds. **1-Bromo-1-cyclohexene**, as a vinyl bromide, is an excellent substrate for these transformations.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling enables the formation of a carbon-carbon bond between **1-bromo-1-cyclohexene** and an organoboron compound, typically a boronic acid or its ester. This reaction is known for its mild conditions and tolerance of a wide range of functional groups.

Reaction Scheme:



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Caption: General scheme of the Suzuki-Miyaura coupling reaction.

Experimental Protocol:

Materials:

- **1-Bromo-1-cyclohexene**
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium catalyst (e.g., Pd(PPh₃)₄, PdCl₂(dppf))
- Base (e.g., K₂CO₃, Cs₂CO₃, K₃PO₄)
- Solvent (e.g., Toluene, Dioxane, DMF)
- Water

Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere (e.g., Argon), add **1-bromo-1-cyclohexene** (1.0 mmol, 1.0 equiv.), the arylboronic acid (1.2 mmol, 1.2 equiv.), and the base (2.0-3.0 mmol, 2.0-3.0 equiv.).
- Add the palladium catalyst (0.02-0.05 mmol, 2-5 mol%).

- Add the solvent (e.g., 5 mL of a 4:1 mixture of Toluene and Water).
- Degas the mixture by bubbling argon through the solution for 15-20 minutes.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (typically 4-24 hours), monitoring the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature and dilute with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

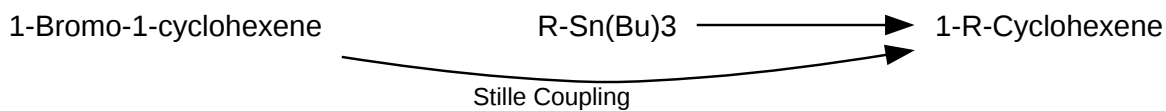
Quantitative Data Summary:

Coupling Partner	Catalyst (mol%)	Base	Solvent	Temp. (°C)	Time (h)	Yield (%)
Phenylboronic acid	Pd(PPh ₃) ₄ (3)	K ₂ CO ₃	Toluene/H ₂ O	90	12	~85
4-Methoxyphenylboronic acid	PdCl ₂ (dppf) (2)	Cs ₂ CO ₃	Dioxane	100	8	~90
3-Pyridinylboronic acid	Pd(OAc) ₂ /SPhos (2)	K ₃ PO ₄	Toluene	110	16	~75

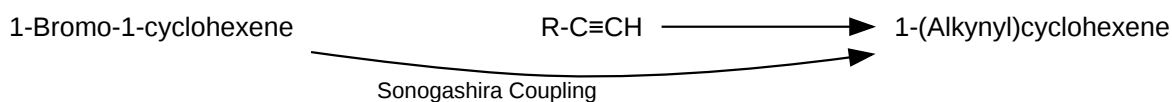
Stille Coupling

The Stille coupling facilitates the formation of a carbon-carbon bond between **1-bromo-1-cyclohexene** and an organostannane reagent. This reaction is highly versatile and tolerates a broad array of functional groups.

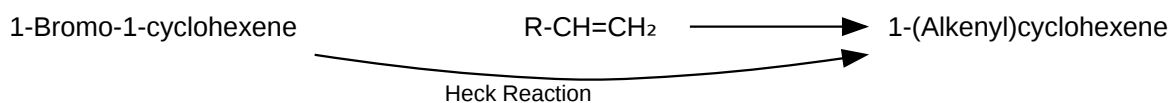
Reaction Scheme:



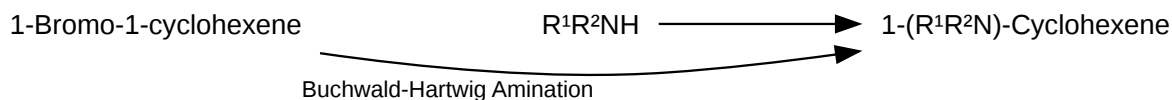
Pd Catalyst



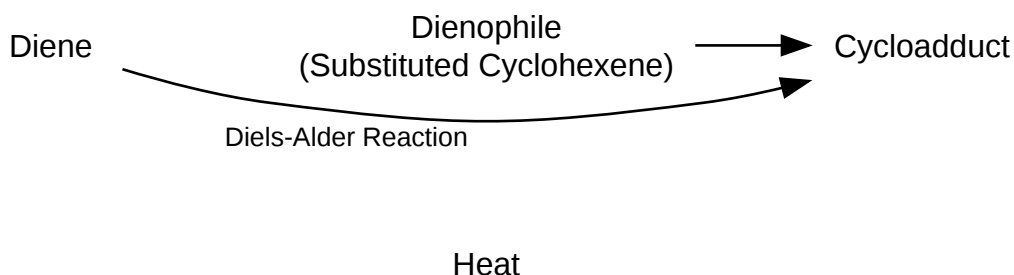
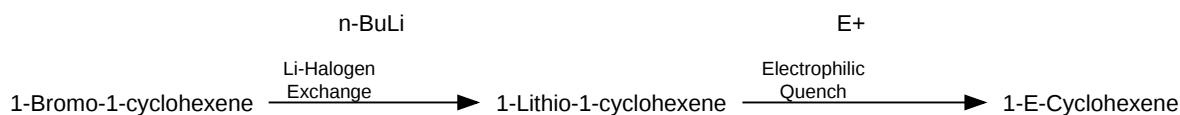
Pd Catalyst
Cu(I) co-catalyst
Base



Pd Catalyst
Base



Pd Catalyst
Ligand
Base



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